

molecular weight and formula of 4-(Benzyloxy)-3-methylbutanoic acid

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Compound of Interest

Compound Name: 4-(Benzyloxy)-3-methylbutanoic acid

Cat. No.: B150604

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An In-depth Technical Guide on **4-(Benzyloxy)-3-methylbutanoic acid**: Physicochemical Properties

This guide provides essential physicochemical data for **4-(Benzyloxy)-3-methylbutanoic acid**, a compound relevant to researchers, scientists, and professionals in the field of drug development and organic synthesis.

Physicochemical Data Summary

The fundamental molecular properties of **4-(Benzyloxy)-3-methylbutanoic acid** are summarized in the table below. This data is critical for experimental design, analytical characterization, and theoretical modeling.

Property	Value	Source
Molecular Formula	C12H16O3	[1][2]
Molecular Weight	208.25 g/mol	[1]
Monoisotopic Mass	208.10994 Da	[2]

Structural Information

The structural formula of **4-(Benzyloxy)-3-methylbutanoic acid** is fundamental to understanding its chemical reactivity and interactions.

Note on Advanced Technical Data: The request for detailed experimental protocols and signaling pathway diagrams is not applicable to the fundamental physicochemical properties of a single small molecule like **4-(Benzyloxy)-3-methylbutanoic acid**. Such in-depth documentation is typically associated with complex biological processes or extensive research studies involving the compound.

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References

- 1. 4-(Benzyloxy)-3-methylbutanoic acid | 132437-90-2 | Benchchem [benchchem.com]
- 2. PubChemLite - 4-(benzyloxy)-3-methylbutanoic acid (C12H16O3) [pubchemlite.lcsb.uni.lu]
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